

Technical Master File: 4,4'-Oxydiphthalic Anhydride (ODPA)

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Compound of Interest

Compound Name: 4,4'-oxydiphthalic acid

CAS No.: 7717-76-2

Cat. No.: B1593796

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CAS Number: 1823-59-2 Molecular Formula: C₁₆H₆O₇ Molecular Weight: 310.21 g/mol [1][2][3]

Part 1: Executive Summary & Strategic Utility

4,4'-Oxydiphthalic anhydride (ODPA) represents a critical inflection point in high-performance polymer chemistry.[4] Unlike rigid dianhydrides such as Pyromellitic Dianhydride (PMDA), ODPA incorporates a central ether (-O-) linkage between two phthalic anhydride moieties. This structural feature introduces necessary chain flexibility without sacrificing high-temperature stability ().

For drug development and biomedical researchers, ODPA is not an Active Pharmaceutical Ingredient (API) but a foundational biomaterial precursor. It is the primary monomer used to synthesize soluble, thermoplastic, and biocompatible polyimides required for:

- Flexible Bio-Electronics: Neural probes and ECoG arrays requiring conformability to soft tissue.

- **Pharmaceutical Filtration:** Solvent-resistant nanofiltration membranes for API purification.
- **Medical Device Coatings:** Insulating layers for pacemakers and cochlear implants due to superior dielectric properties and hydrolytic stability.

Part 2: Molecular Architecture & Properties

The "ether effect" is the defining characteristic of ODPA. The bond angle of the oxygen atom disrupts the planar stacking of the polymer chains, resulting in:

- **Enhanced Solubility:** Unlike PMDA-based polyimides, ODPA-based variants are often soluble in polar aprotic solvents (NMP, DMAc), facilitating solution processing.
- **Melt Processability:** The flexibility lowers the melt viscosity, allowing for thermoplastic molding.
- **Optical Clarity:** Disruption of Charge Transfer Complexes (CTC) reduces the characteristic yellow color of polyimides, essential for optical sensors.

Table 1: Physicochemical Specifications

Property	Specification	Relevance to Protocol
Appearance	White to off-white crystalline powder	Color indicates purity; yellowing suggests hydrolysis or oxidation.
Melting Point	225°C – 229°C	Sharp melting point confirms monomer purity before polymerization.
Purity (HPLC)	99.0%	Impurities >1% causes chain termination, drastically reducing polymer molecular weight.
Moisture Sensitivity	High	Hydrolyzes to tetra-acid; must be stored under inert gas. ^[5]
Solubility	Reacts with alcohols/amines; Soluble in DMAc, DMF (upon reaction)	Solvent choice is critical for Polyamic Acid (PAA) synthesis.

Part 3: Synthesis & Polymerization Protocols^[4]

The Synthesis of ODPA Monomer (Contextual)

Note: While most labs purchase ODPA, understanding its origin aids in impurity profiling. ODPA is typically synthesized via the coupling of 4-chlorophthalic anhydride using a base (potassium carbonate) and a phase transfer catalyst in a high-boiling solvent (e.g., o-dichlorobenzene).

- Impurity Watch: Residual chloride ions from this process can be cytotoxic. Ensure purchased ODPA is "Electronic/Biomedical Grade" with low ionic content (< 5 ppm).

Protocol: Two-Step Synthesis of ODPA-ODA Polyimide

Objective: Synthesis of a flexible, high-molecular-weight Polyimide film for biomedical substrates. Reactants:

- Monomer A: 4,4'-Oxydiphthalic Anhydride (ODPA) - Sublimed grade recommended.

- Monomer B: 4,4'-Oxydianiline (ODA) - Recrystallized.
- Solvent: N,N-Dimethylacetamide (DMAc) - Anhydrous (<50 ppm water).

Phase 1: Polyamic Acid (PAA) Formation

Rationale: This step creates the soluble precursor. Stoichiometry must be exactly 1:1 to achieve high viscosity (molecular weight).

- Setup: Flame-dry a 3-neck round bottom flask. Purge with dry Nitrogen () for 30 mins.
- Diamine Dissolution: Add ODA (2.002 g, 10 mmol) to the flask. Add DMAc (18 mL) and stir at room temperature until fully dissolved.
- Monomer Addition: Add ODPA (3.102 g, 10 mmol) in three equal portions over 30 minutes.
 - Why? Exothermic reaction control. Rapid addition causes local overheating and gelation.
- Reaction: Stir continuously under flow at for 1 hour, then allow to warm to room temperature (25°C) for 24 hours.
 - Target: Viscous, honey-like solution (Inherent Viscosity > 0.8 dL/g).

Phase 2: Thermal Imidization (Film Casting)

Rationale: Cyclodehydration converts PAA to Polyimide. Slow heating prevents solvent bubbles and film cracking.

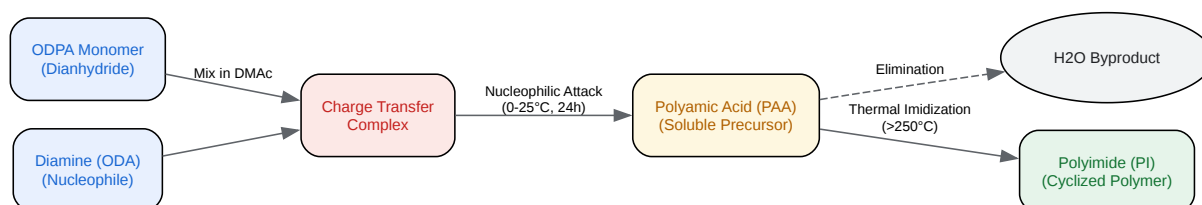
- Casting: Pour PAA solution onto a clean glass or silicon wafer. Use a doctor blade to set thickness (e.g., 500 wet thickness).
- Stepwise Curing Program: Place in a vacuum oven or forced-air oven.

- 80°C (1 hr): Solvent evaporation (removes bulk DMAc).
- 150°C (1 hr): Pre-imidization.
- 200°C (1 hr): Imidization accelerates.
- 250°C (1 hr): Final cure.
- 300°C (1 hr): Annealing (removes residual stress).
- Cooling: Slow cool to RT to prevent warping.

Part 4: Visualization of Mechanisms

Diagram 1: Reaction Mechanism (PAA to PI)

This diagram illustrates the nucleophilic attack of the diamine on the ODPA anhydride ring, followed by the ring-closure (imidization).

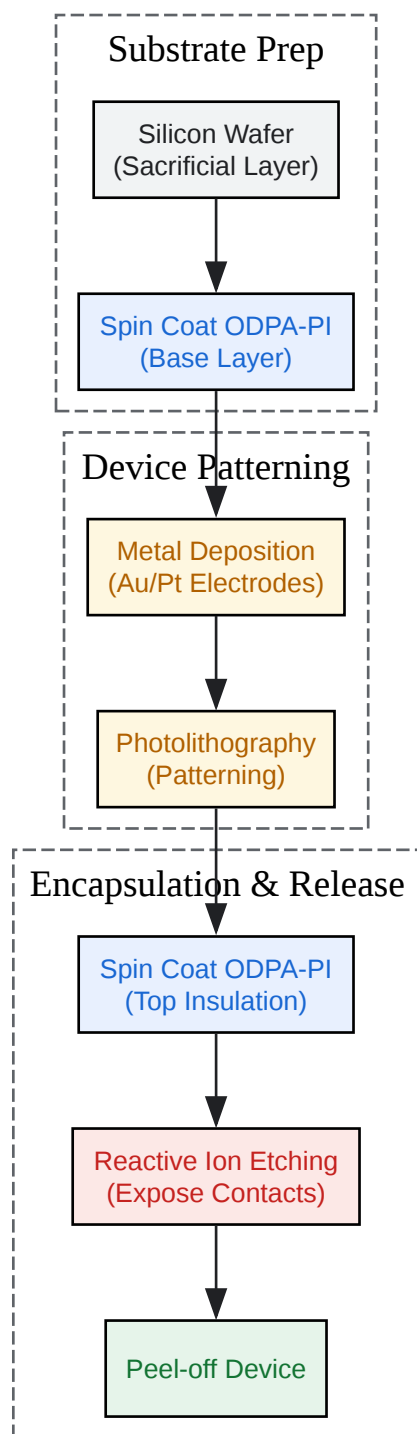


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Caption: Stepwise polymerization pathway from ODPA monomer to thermally stable Polyimide network.

Diagram 2: Biomedical Application Workflow

Workflow for fabricating a flexible neural probe using ODPA-based polyimide.



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Caption: Fabrication workflow for flexible bio-electronics using ODPA-PI as the dielectric substrate.

Part 5: Characterization & Quality Control

To validate the synthesis, the following analytical methods are mandatory.

Table 2: Characterization Matrix

Method	Target Signal	Interpretation
FTIR Spectroscopy	1780 cm ⁻¹ (C=O asym), 1720 cm ⁻¹ (C=O sym), 1380 cm ⁻¹ (C-N)	Appearance of imide peaks and disappearance of Amide (1660 cm ⁻¹) and OH (3200-3400 cm ⁻¹) peaks confirms complete imidization.
DSC (Thermal)	detection	ODPA-ODA typically shows . Lower implies residual solvent or low molecular weight.
TGA (Stability)	(5% Weight Loss)	Should be in . Early weight loss indicates trapped solvent (DMAc).
Inherent Viscosity	0.5% conc. in or NMP	Value > 0.8 dL/g indicates high molecular weight suitable for robust films.

Part 6: Safety & Handling (SDS Summary)

Hazard Statements:

- H318: Causes serious eye damage.[5][6] (Hydrolysis creates acid which burns cornea).
- H317: May cause an allergic skin reaction.
- H412: Harmful to aquatic life with long-lasting effects.[5][6][7][8]

Handling Protocols:

- Moisture Control: ODPAs convert to **4,4'-oxydiphthalic acid** upon exposure to humidity. This acid is non-reactive in the anhydride polymerization pathway, killing the stoichiometry.
 - Action: Store in a desiccator or glovebox. Re-sublime if left open > 1 hour.
- PPE: Wear nitrile gloves and tightly fitting safety goggles. Use a fume hood to avoid dust inhalation.

References

- National Institutes of Health (NIH). (2019). Biocompatibility of Polyimides: A Mini-Review. PubMed Central. Retrieved from [[Link](#)]
- MDPI. (2020). Synthesis of Polyimides in Green Solvents. Polymers. Retrieved from [[Link](#)]
- NASA Technical Reports. (1993). Polyimides Made From 4,4'-Isophthaloyldiphthalic Anhydride. Retrieved from [[Link](#)]

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Sources

- 1. 4,4'-Oxydiphthalic anhydride | 1823-59-2 [[chemicalbook.com](https://www.chemicalbook.com)]
- 2. [ossila.com](https://www.ossila.com) [[ossila.com](https://www.ossila.com)]
- 3. 4,4'-オキシジフタル酸無水物 97% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. [nbinno.com](https://www.nbinno.com) [[nbinno.com](https://www.nbinno.com)]
- 5. 4,4'-Oxydiphthalic Anhydride | 1823-59-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](https://www.tcichemicals.com)]
- 6. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]

- 7. 4,4'-Oxydiphthalic anhydride | C16H6O7 | CID 74574 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. downloads.ossila.com [downloads.ossila.com]
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